

Application Notes and Protocols for Dissolving Chir 4531

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Chir 4531**
Cat. No.: **B1668625**

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These application notes provide detailed protocols for the dissolution of **Chir 4531** for use in various experimental settings. Adherence to these guidelines will help ensure the compound's stability, solubility, and optimal performance in your assays.

Product Information

Identifier	Value
Product Name	Chir 4531
CAS Number	158198-48-2
Molecular Formula	C ₃₆ H ₃₈ N ₄ O ₆
Molecular Weight	622.71 g/mol
Target	Mu (μ) Opioid Receptor[1]
Mechanism of Action	Chir 4531 is a trimer peptide that acts as an opiate ligand, binding to the mu-opiate receptor with a reported Ki of 6 nM.[1]

Solubility and Storage

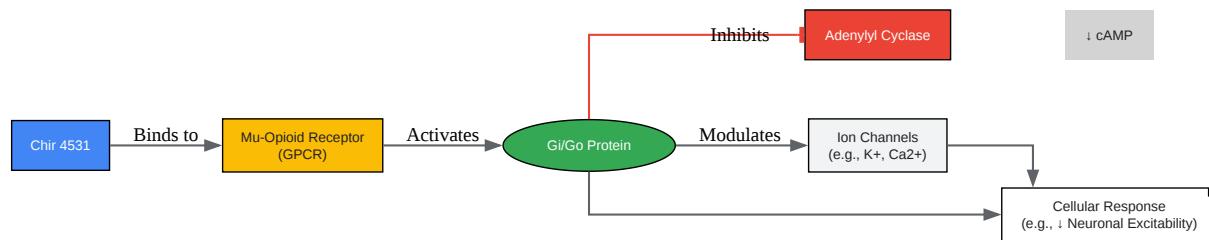
A summary of the solubility and recommended storage conditions for **Chir 4531** is presented in the table below.

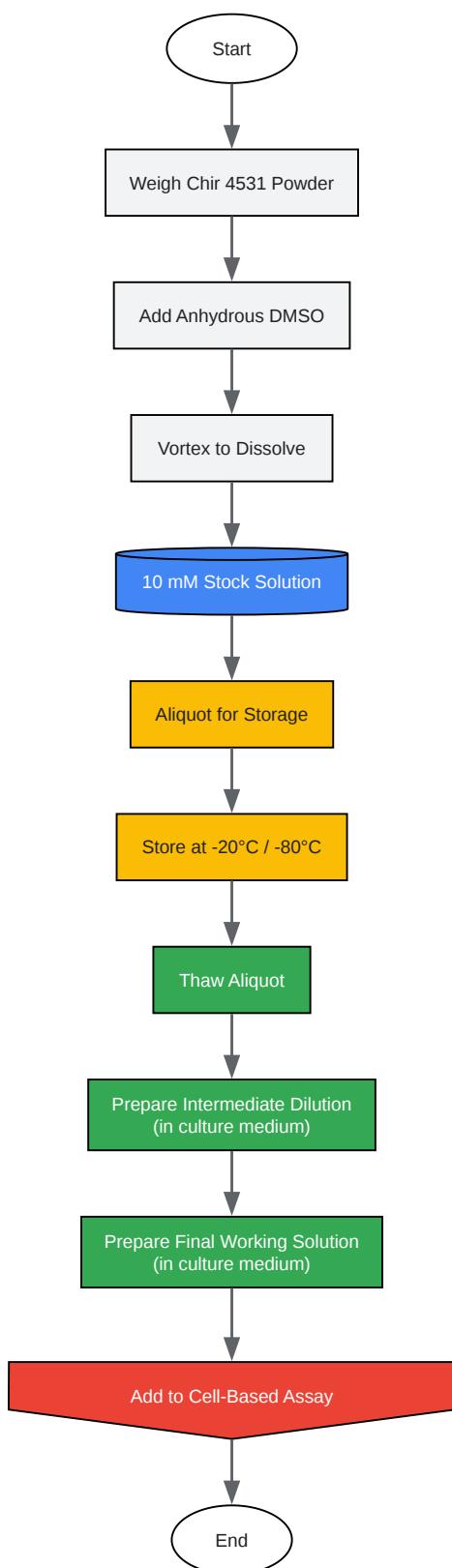
Solvent	Solubility	Storage of Solid	Storage of Stock Solution
DMSO	Soluble	Dry, dark at 0-4°C (short-term) or -20°C (long-term)[1]	-20°C or -80°C[1]
Water	Insoluble		

Note: It is recommended to aliquot stock solutions to avoid repeated freeze-thaw cycles.

Signaling Pathway

Chir 4531 is an agonist for the mu-opioid receptor, which is a G-protein coupled receptor (GPCR). Upon binding, it initiates a signaling cascade that can lead to various cellular responses.



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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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